

# Application Notes: Cell-Based Assays to Measure the Bioactivity of Lysophosphatidylcholine C19:0

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## Compound of Interest

Compound Name: Lysophosphatidylcholine C19:0

Cat. No.: B1264959

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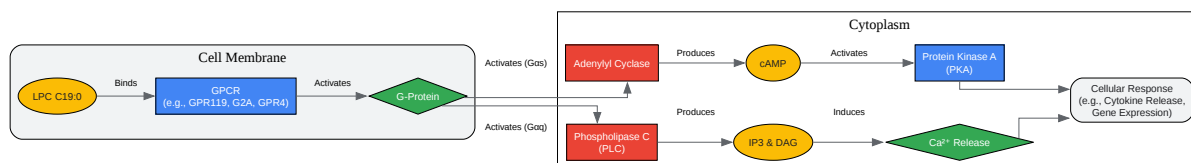
## Introduction

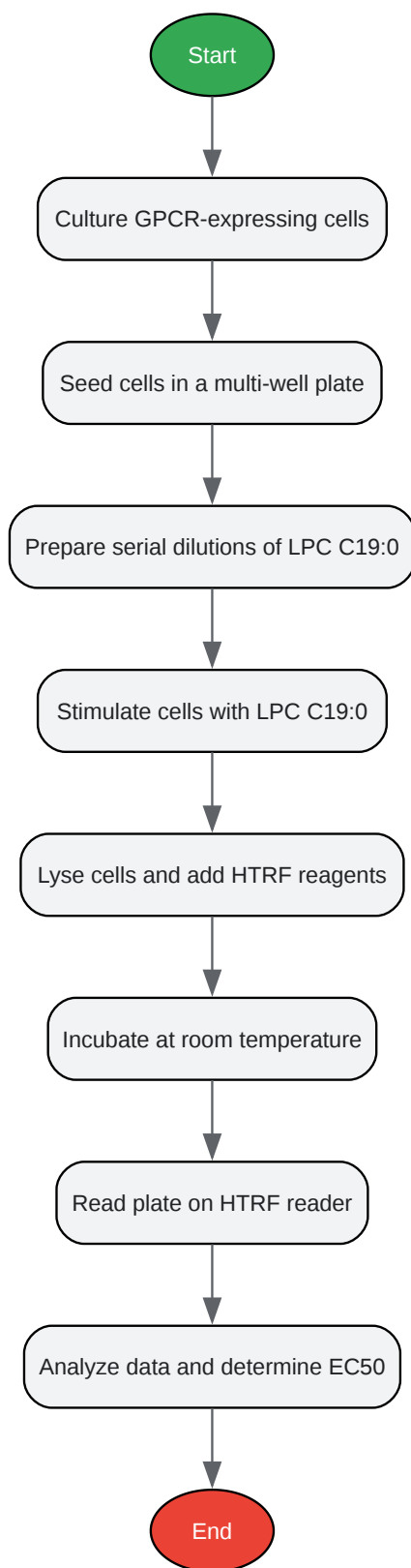
Lysophosphatidylcholine (LPC) is a class of bioactive lipid molecules involved in a wide range of physiological and pathological processes.<sup>[1][2][3]</sup> LPCs are known to act as signaling molecules, primarily through G-protein coupled receptors (GPCRs), influencing cellular functions such as proliferation, inflammation, and apoptosis.<sup>[2][4][5][6]</sup>

**Lysophosphatidylcholine C19:0** is a specific variant of LPC characterized by a 19-carbon saturated acyl chain. Understanding the bioactivity of LPC C19:0 is crucial for research in areas such as metabolic diseases, inflammation, and cancer.<sup>[7][8][9]</sup> These application notes provide detailed protocols for cell-based assays to characterize the bioactivity of LPC C19:0.

## Key Signaling Pathways

LPCs, including LPC C19:0, are known to signal through various GPCRs, such as GPR119, G2A (GPR132), and GPR4.<sup>[4][10][11][12]</sup> Activation of these receptors can trigger downstream signaling cascades, including the modulation of intracellular cyclic AMP (cAMP) levels, calcium mobilization, and activation of protein kinase pathways.<sup>[2][6][13][14]</sup>





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- To cite this document: BenchChem. [Application Notes: Cell-Based Assays to Measure the Bioactivity of Lysophosphatidylcholine C19:0]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1264959#cell-based-assays-to-measure-the-bioactivity-of-lysophosphatidylcholine-c19-0>]

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